

5-bromo-6-chloropyrimidin-4-amine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-6-chloropyrimidin-4-amine

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An In-Depth Technical Guide to **5-Bromo-6-chloropyrimidin-4-amine**: A Key Intermediate in Modern Drug Discovery

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Bromo-6-chloropyrimidin-4-amine is a halogenated pyrimidine derivative that has emerged as a critical building block in the synthesis of complex organic molecules for pharmaceutical and life science applications. Its unique substitution pattern offers multiple reactive sites, enabling diverse chemical transformations and the construction of novel molecular scaffolds. This guide provides a comprehensive overview of the molecular and chemical properties of **5-bromo-6-chloropyrimidin-4-amine**, its synthesis, and its applications, with a particular focus on its role in drug discovery.

Chemical and Physical Properties

5-Bromo-6-chloropyrimidin-4-amine, with the CAS number 663193-80-4, is a solid at room temperature.^[1] Its fundamental properties are summarized in the table below. The presence of bromine, chlorine, and an amine group on the pyrimidine ring imparts specific reactivity to the molecule, making it a versatile intermediate.

Property	Value	Source
Molecular Formula	C4H3BrClN3	[2][3]
Molecular Weight	208.44 g/mol	[2][3]
IUPAC Name	5-bromo-6-chloropyrimidin-4-amine	[2][3]
CAS Number	663193-80-4	[2][3]
Appearance	Solid	[1]
Canonical SMILES	<chem>C1=NC(=C(C(=N1)Cl)Br)N</chem>	[2]
InChI Key	DQSBRYJETNYGCI-UHFFFAOYSA-N	[2]

Molecular Structure

The structure of **5-bromo-6-chloropyrimidin-4-amine** is characterized by a pyrimidine ring substituted with a bromine atom at the 5-position, a chlorine atom at the 6-position, and an amine group at the 4-position.

Caption: Chemical structure of **5-bromo-6-chloropyrimidin-4-amine**.

Synthesis and Reactivity

While a specific, published protocol for the direct synthesis of **5-bromo-6-chloropyrimidin-4-amine** is not readily available in the provided search results, its synthesis can be inferred from established pyrimidine chemistry. A plausible synthetic route would involve the halogenation and amination of a suitable pyrimidine precursor.

A general workflow for the synthesis of related substituted pyrimidines often involves a multi-step process. For instance, the synthesis of the isomeric 5-bromo-2-chloropyrimidin-4-amine involves the reduction of a nitro-pyrimidine precursor.[4]

Hypothetical Synthetic Workflow



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Caption: A generalized synthetic workflow for substituted pyrimidines.

Experimental Protocol: Synthesis of a Related Compound (5-Bromo-2-chloropyrimidin-4-amine)

This protocol describes the synthesis of a structural isomer and provides insight into the types of reactions used in this area of chemistry.

Reaction: Reduction of 5-bromo-2-chloro-4-nitropyrimidine to 5-bromo-2-chloropyrimidin-4-amine.[4]

Materials:

- 5-bromo-2-chloro-4-nitropyrimidine
- Stannous chloride dihydrate
- Hydrochloric acid
- Crushed ice
- Sodium hydroxide
- Ethyl acetate
- Anhydrous sodium sulfate

Procedure:

- A solution of stannous chloride dihydrate (2.8 ml, 0.012 mole) in hydrochloric acid (30 ml) is cooled to 0°C (273 K).[4]

- 5-bromo-2-chloro-4-nitropyrimidine (2 g, 0.0083 mole) is added in portions to the cooled solution while stirring vigorously for 6 hours.[4]
- The reaction mixture is then poured onto crushed ice and neutralized with solid sodium hydroxide to make it alkaline.[4]
- The product is extracted three times with ethyl acetate (100 ml).[4]
- The combined organic phases are dried over anhydrous sodium sulfate.[4]
- The filtrate is evaporated to dryness to yield the crude product.[4]
- The final compound is purified by recrystallization from acetonitrile.[4]

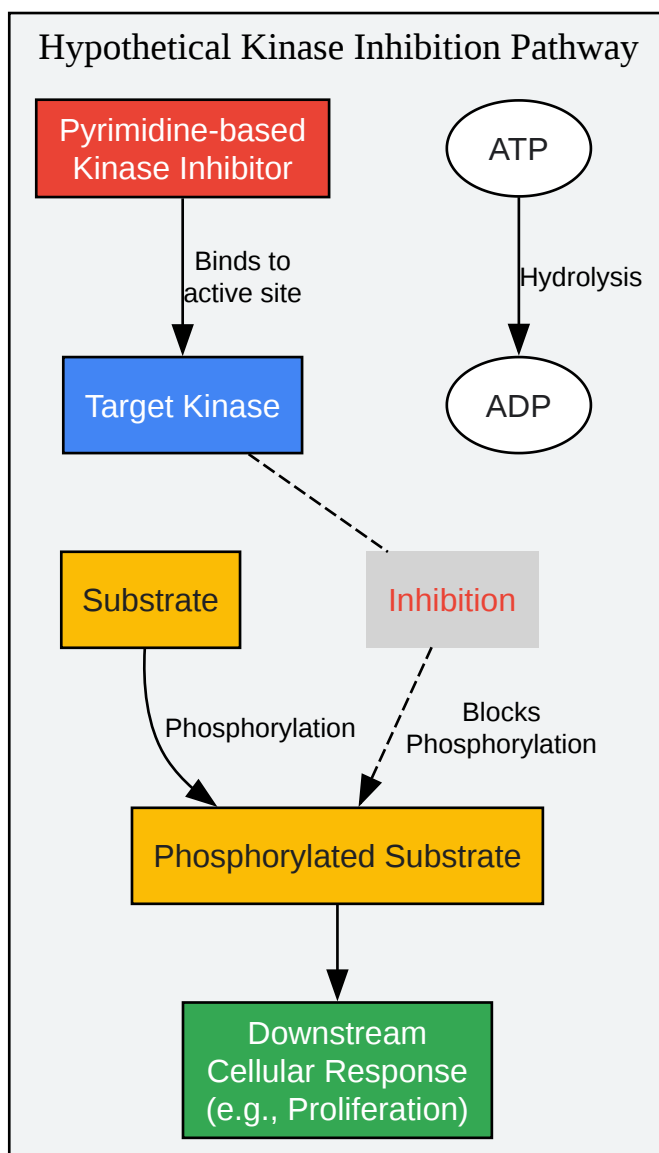
Applications in Drug Development and Research

Substituted pyrimidines are a cornerstone of medicinal chemistry, with broad therapeutic applications including antimicrobial, antiviral, and anticancer agents.[5] **5-Bromo-6-chloropyrimidin-4-amine** serves as a valuable intermediate in the synthesis of more complex molecules with potential biological activity.[6]

The differential reactivity of the chloro and bromo substituents allows for selective functionalization. For instance, related compounds like 5-bromo-2-chloropyrimidine are key intermediates in the synthesis of drugs such as Macitentan, an endothelin receptor antagonist used to treat pulmonary arterial hypertension.[7][8] This highlights the potential of **5-bromo-6-chloropyrimidin-4-amine** as a scaffold for developing novel therapeutics.

Role in Kinase Inhibitor Synthesis

The 2,5-disubstituted pyrimidine scaffold is a common feature in many kinase inhibitors. **5-Bromo-6-chloropyrimidin-4-amine** provides a convenient starting point for the synthesis of such compounds through sequential functionalization.



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Caption: Role of a pyrimidine-based inhibitor in a kinase signaling pathway.

Safety and Handling

5-Bromo-6-chloropyrimidin-4-amine is classified as a hazardous substance and requires careful handling in a laboratory setting.

Hazard Identification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[2][9]

- Skin Irritation (Category 2): Causes skin irritation.[2][9]
- Eye Irritation (Category 2): Causes serious eye irritation.[9]
- Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation: May cause respiratory irritation.[2][9]

Recommended Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[9]
- Handle in a well-ventilated area or under a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.

First Aid Measures:

- If swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[9]
- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[9]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[9]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[9]

Conclusion

5-Bromo-6-chloropyrimidin-4-amine is a valuable and versatile chemical intermediate with significant potential in drug discovery and development. Its distinct structural features allow for the synthesis of a wide range of biologically active molecules. A thorough understanding of its chemical properties, reactivity, and safe handling procedures is essential for researchers and

scientists working with this compound. As the demand for novel therapeutics continues to grow, the importance of such key building blocks in medicinal chemistry is undeniable.

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- To cite this document: BenchChem. [5-bromo-6-chloropyrimidin-4-amine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1520226#5-bromo-6-chloropyrimidin-4-amine-molecular-weight-and-formula]

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